

# using BD-1008 to block cocaine-induced behaviors

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BD-1008

Cat. No.: B1662696

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## Data Presentation

Table 1: Effect of **BD-1008** and its Analogs on Cocaine-Induced Convulsions and Lethality in Mice

Compound	Pretreatment Dose (mg/kg, i.p.)	Cocaine Challenge Dose (mg/kg, i.p.)	Effect on Convulsions	Effect on Lethality	Reference
BD-1008	Not specified in abstracts	Not specified in abstracts	Attenuated	Attenuated	<a href="#">[1]</a>
BD-1060	Not specified in abstracts	Not specified in abstracts	Attenuated	Attenuated	<a href="#">[1]</a>
BD-1067	Not specified in abstracts	Not specified in abstracts	Attenuated	Attenuated	<a href="#">[1]</a>
UMB 100	Not specified in abstracts	Not specified in abstracts	Significantly Attenuated	Significantly Attenuated	
UMB 101	Not specified in abstracts	Not specified in abstracts	Significantly Attenuated	Significantly Attenuated	
UMB 103	Not specified in abstracts	Not specified in abstracts	Significantly Attenuated	Significantly Attenuated	

Note: Specific quantitative data on the percentage of protection or changes in latency to convulsions were not available in the provided search abstracts. The term "attenuated" or "significantly attenuated" is used as reported.

Table 2: Effect of **BD-1008** on Cocaine-Induced Locomotor Activity in Mice

Pretreatment	Pretreatment Dose (mg/kg, i.p.)	Cocaine Dose (mg/kg, i.p.)	Effect on Locomotor Activity	Reference
BD-1008	Not specified in abstracts	Not specified in abstracts	Attenuated locomotor stimulatory effects	<a href="#">[1]</a>
Analogues of BD-1008	Not specified in abstracts	Not specified in abstracts	Attenuated locomotor stimulatory effects	

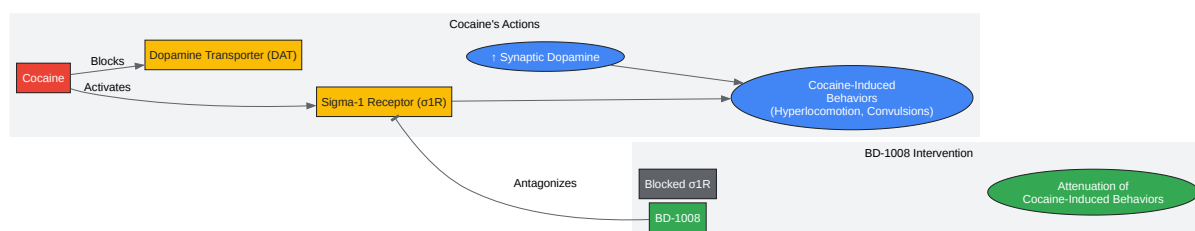
Note: The abstracts reviewed did not provide specific quantitative data on locomotor activity (e.g., beam breaks, distance traveled). The effect is described as an attenuation of cocaine-induced hyperlocomotion.

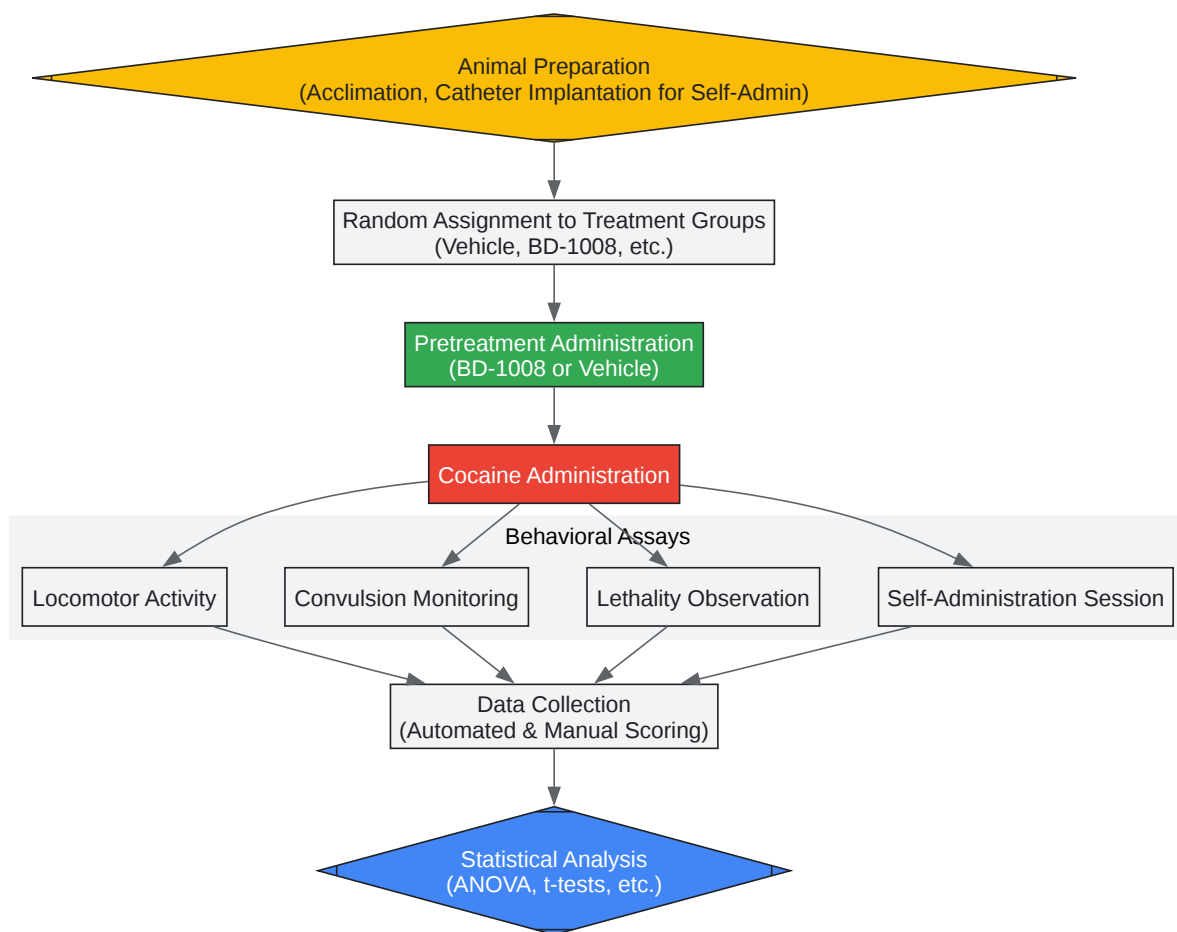
Table 3: Effect of **BD-1008** on Cocaine Self-Administration in Rats

Pretreatment	Pretreatment Dose (mg/kg, i.p.)	Co-administered Drug	Co-administered Drug Dose (mg/kg)	Effect on Cocaine Self-Administration	Reference
BD-1008	Various doses	None	N/A	No significant effect	
BD-1008	Various doses	WIN 35,428 (DAT inhibitor)	0.1	Dose-dependently decreased responding for cocaine	

Note: **BD-1008** alone was found to be behaviorally inactive in the self-administration paradigm at the doses tested.

## Signaling Pathway and Experimental Workflow





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## References

- 1. Decreases in Cocaine Self-Administration with Dual Inhibition of the Dopamine Transporter and  $\sigma$  Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [using BD-1008 to block cocaine-induced behaviors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662696#using-bd-1008-to-block-cocaine-induced-behaviors]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)